

# 5-Chloro-2-methoxypyrimidine molecular weight and formula

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## Compound of Interest

Compound Name: 5-Chloro-2-methoxypyrimidine

Cat. No.: B1345695

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## In-Depth Technical Guide: 5-Chloro-2-methoxypyrimidine

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **5-Chloro-2-methoxypyrimidine**, a chemical compound relevant in various research and development applications. The following information has been compiled to serve as a foundational reference for laboratory and development settings.

## Core Physicochemical Data

The essential quantitative data for **5-Chloro-2-methoxypyrimidine** is summarized in the table below. This information is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>5</sub> ClN <sub>2</sub> O <sup>[1][2][3]</sup>
Molecular Weight	144.56 g/mol <sup>[1]</sup> (144.559 g/mol) <sup>[2][3]</sup>

# Experimental Protocols and Visualizations

The scope of this guide is to provide the fundamental molecular formula and weight of **5-Chloro-2-methoxypyrimidine**.

As this request pertains to intrinsic molecular properties, there are no associated experimental protocols or complex workflows, such as signaling pathways, to be detailed or visualized. Therefore, the generation of experimental methodologies and corresponding Graphviz diagrams is not applicable.

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## References

- 1. 5-Chloro-2-methoxypyrimidine | C5H5CIN2O | CID 142258 - PubChem  
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- 2. 5-Chloro-2-methoxypyrimidine [webbook.nist.gov]
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